An In-depth Technical Guide to the Material Safety of 1-Bromoeicosane-d41

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Compound of Interest

Compound Name:	*1-Bromoeicosane-d41*
Cat. No.:	*B12393418*

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This guide provides comprehensive safety information for **1-Bromoeicosane-d41**, a deuterated form of 1-Bromoeicosane. The data presented is intended for researchers, scientists, and professionals in drug development who may handle this substance. The information is compiled from various sources, including supplier safety data sheets and chemical databases.

Section 1: Chemical Identification

This section provides key identifiers for **1-Bromoeicosane-d41** and its non-deuterated analogue.

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Identifier	1-Bromoeicosane-d41	1-Bromoeicosane
Synonyms	n-Eicosyl Bromide-d41	Eicosyl bromide, n-Eicosyl Bromide[1]
CAS Number	202480-71-5[1][2]	4276-49-7[3]
Molecular Formula	CD3(CD2)19Br	C20H41Br
Molecular Weight	402.70 g/mol	361.44 g/mol
Isotopic Enrichment	98 atom % D	Not Applicable

Section 2: Physical and Chemical Properties

A summary of the key physical and chemical properties of 1-Bromoeicosane is provided below. The properties of the deuterated version are expected to be similar.

Property	Value	Source
Physical Description	White powder	PubChem
Melting Point	36-39 °C (lit.)	Sigma-Aldrich
Flash Point	113 °C (235.4 °F) - closed cup	Sigma-Aldrich
Vapor Pressure	<1 mmHg (at 20 °C)	Sigma-Aldrich
Vapor Density	12.5 (vs air)	Sigma-Aldrich

Section 3: Hazard Identification and Safety Information

This section outlines the potential hazards associated with 1-Bromoeicosane, which should be considered applicable to its deuterated form.

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Hazard Class	Category	Hazard Statement
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation

Source: European Chemicals Agency (ECHA) as cited by PubChem

Parameter	Recommendation
Personal Protective Equipment (PPE)	Eyeshields, Gloves, Type N95 (US) respirator
Storage Class	11 - Combustible Solids
Storage Conditions	Store at room temperature
Stability	Stable if stored under recommended conditions. Re-analyze after three years for chemical purity
Transport Information	Non-hazardous for transport

Section 4: Logical Workflow for Hazard Assessment

The following diagram illustrates a logical workflow for assessing and managing the risks associated with handling **1-Bromoeicosane-d41** in a laboratory setting.

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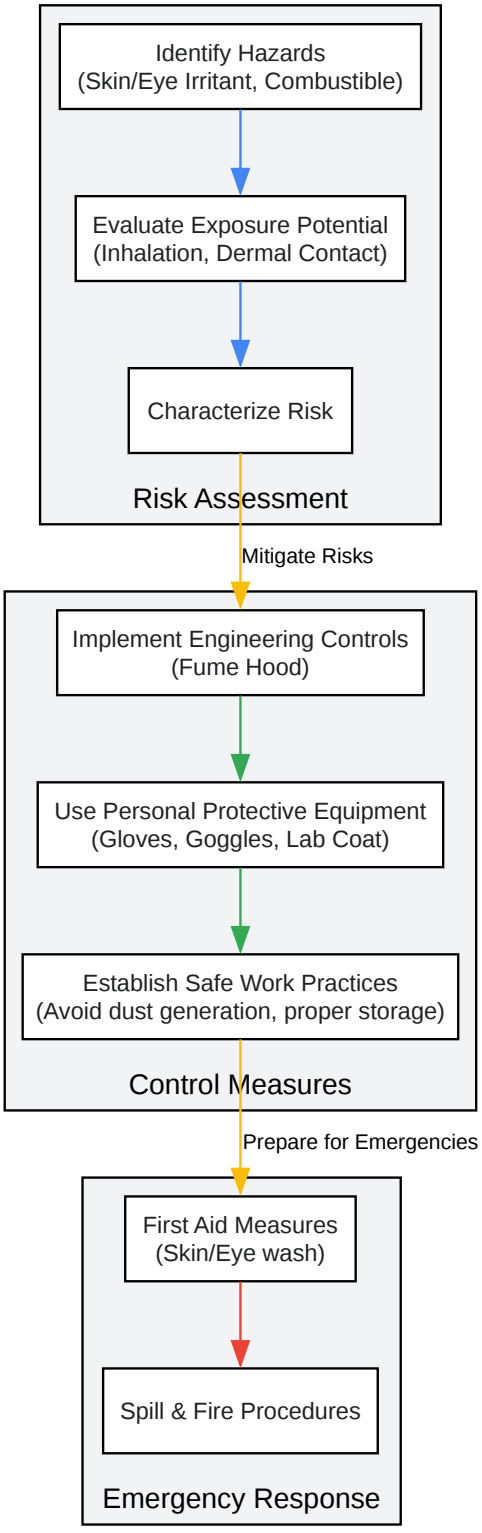


Figure 1: Hazard Assessment Workflow for 1-Bromoeicosane-d41

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Figure 1: Hazard Assessment Workflow for **1-Bromoeicosane-d41**

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Section 5: Experimental Protocols - Safety and Handling Procedures

While specific experimental protocols are application-dependent, the following general safety procedures should be followed when working with **1-Bromoeicosane-d41**.

The diagram below outlines the standard procedure for donning and doffing PPE when handling this chemical.

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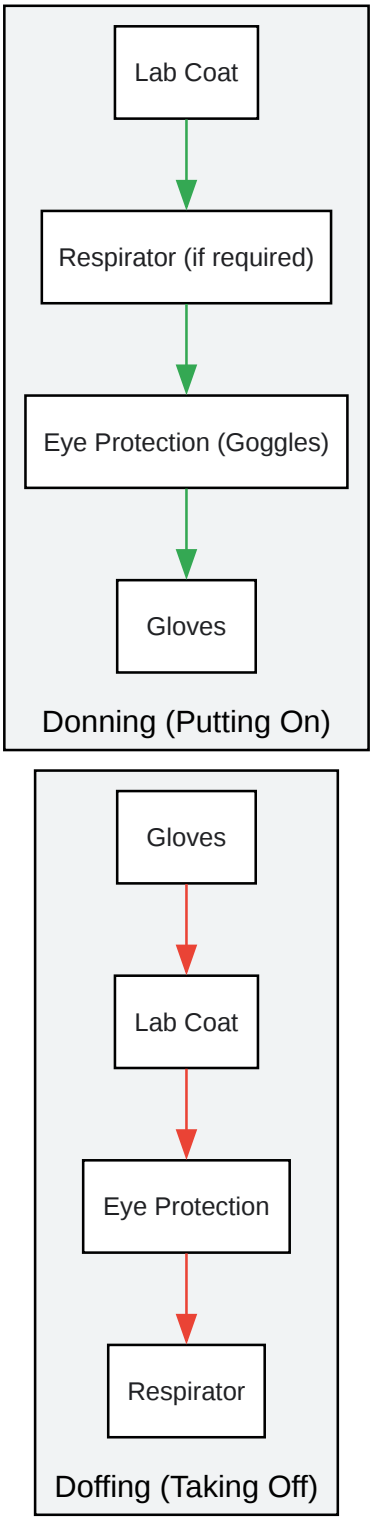


Figure 2: PPE Donning and Doffing Workflow

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Figure 2: PPE Donning and Doffing Workflow

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In case of exposure, the following first aid measures should be taken:

- After eye contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.
- After skin contact: Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if irritation develops and persists.
- After inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention.
- After ingestion: Do NOT induce vomiting. Get medical attention.

Note: The first aid information is based on safety data for similar, non-deuterated compounds and should be used as a guideline.

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